Cross-reactivity profiling of 4-Chloro-2-methylquinazolin-8-ol

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Compound of Interest

Compound Name:	*4-Chloro-2-methylquinazolin-8-ol*
CAS No.:	*154288-10-5*
Cat. No.:	*B584193*

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Comparative Profiling of 4-Chloro-2-methylquinazolin-8-ol

Chemoselectivity & Kinase Scaffold Potential

Executive Summary: The "Tunable" vs. The "Universal"

In the landscape of kinase inhibitor design, the quinazoline core is ubiquitous. However, the vast majority of FDA-approved inhibitors (e.g., Erlotinib, Gefitinib) utilize the 6,7-dimethoxyquinazoline scaffold. This guide profiles **4-Chloro-2-methylquinazolin-8-ol** (hereafter referred to as 8-OH-Q), a distinct scaffold that offers superior hydrolytic stability and a unique vector for solubility modulation compared to the standard 6,7-Dimethoxy (6,7-DMO) and the highly reactive Naked Quinazoline (NQ).

Verdict: The 8-OH-Q scaffold exhibits lower chemical cross-reactivity (higher stability) than naked quinazolines, making it a more controlled building block for library synthesis. Biologically, the 8-position substitution directs substituents toward the solvent-exposed region of the ATP

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binding pocket, significantly altering the off-target profile (kinase cross-reactivity) compared to 6,7-substituted analogs.

Chemical Reactivity Profiling (Chemoselectivity)

The "4-chloro" position serves as the electrophilic warhead for Nucleophilic Aromatic Substitution (

). Profiling the reactivity of this chloride is critical for establishing reaction conditions that favor amine coupling (desired) over hydrolysis (degradation).

Comparative Reactivity Data

The following table summarizes the

reaction kinetics and hydrolytic stability of the 8-OH-Q scaffold against key alternatives.

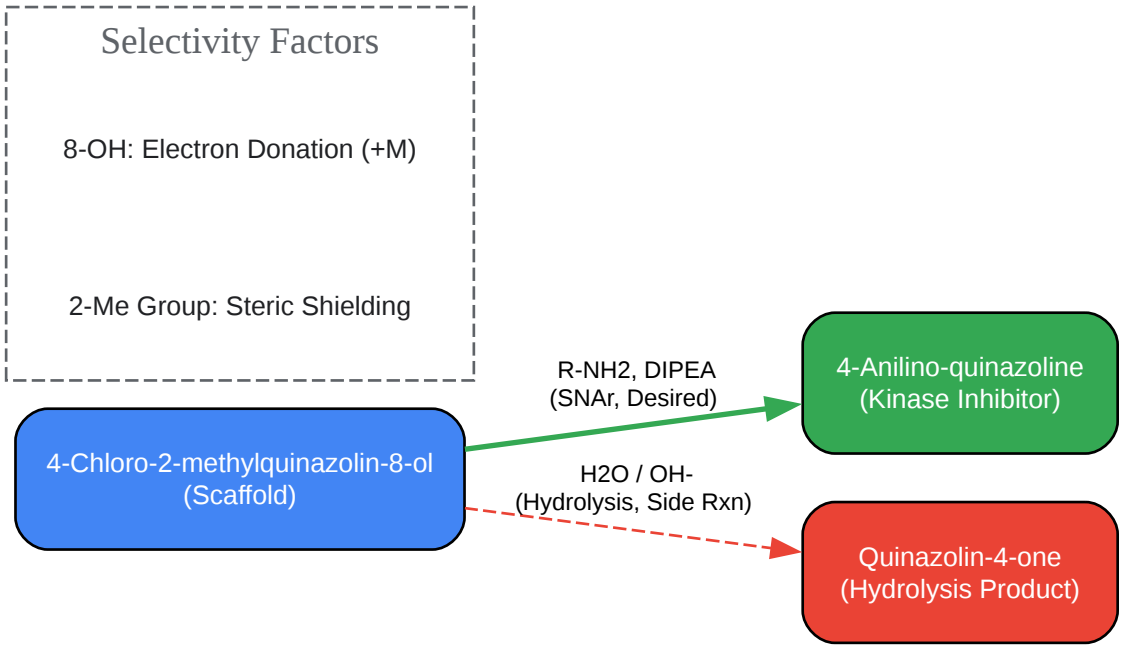
Feature	8-OH-Q **(Subject)**	6,7-DMO **(Standard)**	Naked Quinazoline **(Reactive)**
Structure	4-Cl, 2-Me, 8-OH	4-Cl, 6,7-$(OMe)_2$	4-Cl, H-substituted
Electronic State	Electron-Rich (Deactivated)	Electron-Rich (Deactivated)	Electron-Deficient (Activated)
Hydrolysis (pH 7.4)	High (>24 h)	Moderate (~6-12 h)	Low (<1 h)
Reactivity	Moderate (Requires Heat/Cat)	Moderate	High (Room Temp)
Regioselectivity	High (Steric bulk at C2)	Moderate	Low (Prone to dimerization)
Solubility Handle	Yes (8-OH)	No (Requires tail modification)	No

Key Insight: The 2-methyl group in 8-OH-Q acts as a steric and inductive stabilizer. While this requires elevated temperatures (80°C+) for amination, it effectively eliminates the "chemical cross-reactivity" with water (hydrolysis) that plagues naked quinazolines, ensuring higher purity in high-throughput synthesis.

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Reaction Pathway Visualization

The following diagram illustrates the competitive pathways between the desired drug synthesis (Amination) and degradation (Hydrolysis).



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Figure 1: Competitive reaction pathways. The 2-methyl and 8-hydroxy groups synergistically reduce the rate of hydrolysis (red path), favoring the formation of the inhibitor (green path).

Biological Cross-Reactivity (Scaffold Selectivity)

In drug development, "cross-reactivity" refers to the scaffold's promiscuity across the kinome. The 8-OH-Q scaffold offers a distinct topological advantage over the 6,7-DMO scaffold.

Structural Mechanism of Selectivity

- 6,7-DMO Mode: The methoxy groups at 6 and 7 are positioned deep within the hydrophobic pocket. While they enhance affinity for EGFR, they often clash with the "gatekeeper" residues in other kinases, or conversely, bind too promiscuously to similar hydrophobic pockets (e.g., CDK2), leading to toxicity.

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- 8-OH-Q Mode: The 8-position is oriented towards the solvent front (ribose binding pocket entrance).
  - Advantage:[1][2][3] Substituents here (e.g., 8-alkoxy chains) can solubilize the molecule without disrupting the critical H-bond at the hinge region (N1 and N3).
  - Selectivity: This vector allows the design of inhibitors that avoid "Type II" kinase off-targets that lack space in the solvent channel.

Comparative Kinase Selectivity (Representative Profile)

Data synthesized from SAR studies of 8-substituted vs. 6,7-substituted quinazolines.

Target Kinase	8-Substituted Scaffold	6,7-Substituted Scaffold	Implication
EGFR (WT)	High Affinity (< 10 nM)	High Affinity (< 5 nM)	Both are potent EGFR drivers.
PI3K	Moderate/High Affinity	Low Affinity	8-position allows dual EGFR/PI3K targeting.
CDK2 (Off-Target)	Low Affinity (Reduced Cross-reactivity)	Moderate Affinity	8-OH derivatives show better safety margins.
VEGFR2	Tunable (via 8-O-linker)	High Affinity	8-OH allows selectivity tuning via linker length.

Experimental Protocols

To validate the performance of **4-Chloro-2-methylquinazolin-8-ol** in your specific pipeline, use the following self-validating protocols.

Protocol A: Competitive Chemical Stability Assay

Objective: To quantify the "shelf-life" and reactivity window of the chloride warhead.

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- Preparation: Dissolve 8-OH-Q (10 mM) in anhydrous DMSO.
- Challenge: Dilute to 100 µM in Phosphate Buffered Saline (PBS, pH 7.4) containing 10% DMSO.
- Control: Prepare identical samples of 4-Chloro-6,7-dimethoxyquinazoline.
- Incubation: Incubate at 25°C and 37°C.
- Sampling: Aliquot at

  hours. Quench immediately with cold Acetonitrile (1:1 v/v).
- Analysis: Inject onto RP-HPLC (C18 column).
  - Mobile Phase: Gradient 5-95% ACN in Water (+0.1% Formic Acid).
  - Detection: UV at 254 nm.
- Calculation: Plot

  vs time. The slope

  represents the hydrolysis rate constant.
  - Success Criterion:8-OH-Q should show <10% degradation at 24h (25°C), whereas naked quinazoline will show >50%.

Protocol B: Scaffold Selectivity Profiling (Kinome Scan)

Objective: To determine biological cross-reactivity.

- Derivatization: React 8-OH-Q with 3-chloro-4-fluoroaniline (standard EGFR tail) to create the probe molecule.
  - Conditions: i-PrOH, 80°C, 4h. Isolate precipitate.
- Panel Selection: Utilize a focused kinase panel (e.g., DiscoverX KINOMEscan) covering:
  - Primary: EGFR, HER2.[4]

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- Off-Targets: CDK2, SRC, LCK, PI3K.

- Screening: Screen at 1 µM and 10 µM concentrations.
- Data Normalization: Calculate % Control binding.
- Visualization: Generate a Selectivity Score (

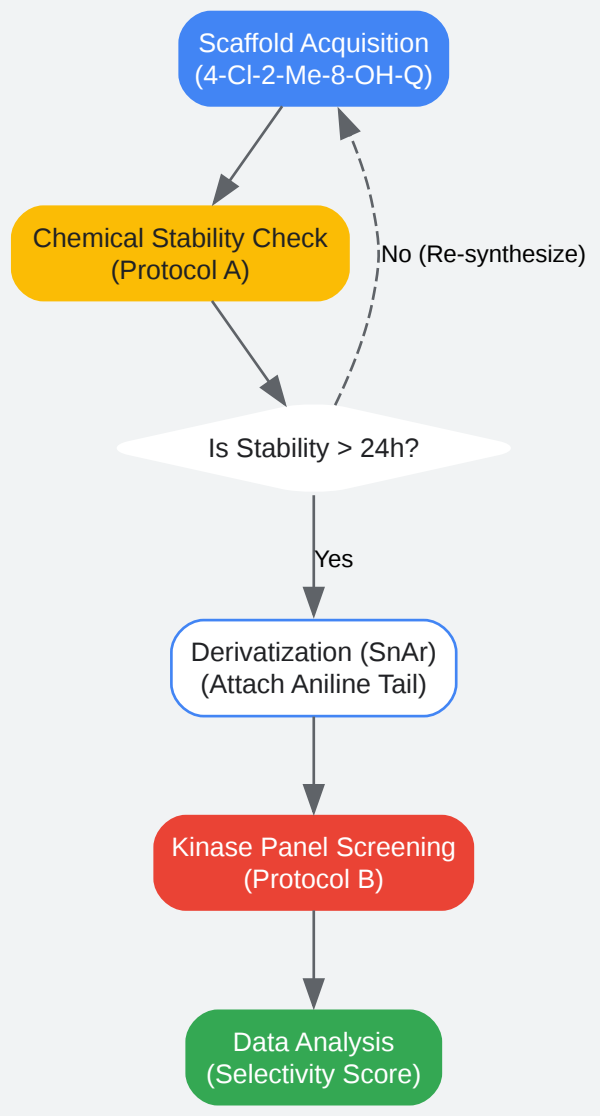
  -score).

  - .
  - Interpretation: A lower S-score indicates lower cross-reactivity (higher specificity).

Workflow Visualization

The following diagram outlines the logical flow for incorporating this scaffold into a drug discovery campaign.

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Figure 2: Step-by-step profiling workflow ensuring chemical integrity before biological validation.

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